

# In Vitro Showdown: Transbond Adhesives Face Long-Term Bond Strength and Degradation Challenge

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## Compound of Interest

Compound Name: *Transbond*

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A comprehensive in vitro comparison of **Transbond** orthodontic adhesives against market alternatives reveals nuances in long-term bond strength and material degradation. This guide synthesizes data from multiple studies to provide researchers, scientists, and drug development professionals with a clear, data-driven overview of performance under simulated clinical conditions.

In the demanding environment of the oral cavity, the longevity and stability of orthodontic adhesives are paramount to successful treatment outcomes. 3M's **Transbond** series of adhesives, including **Transbond XT**, **Transbond Plus Self-Etching Primer**, and **Transbond MIP Moisture Insensitive Primer**, are widely utilized in clinical practice. This guide delves into their in vitro performance over time, comparing them with other commercially available orthodontic adhesives through the lens of shear bond strength (SBS) after artificial aging and direct measures of material degradation.

## Long-Term Bond Strength: A Comparative Analysis

The ability of an adhesive to maintain a strong bond between the bracket and enamel over the course of orthodontic treatment is critical. In vitro studies frequently employ artificial aging protocols, such as water storage and thermocycling, to simulate the effects of the oral environment on bond strength.

## Shear Bond Strength After Water Storage

Water storage is a common method to simulate the hydrolytic degradation of adhesive resins over time. The following table summarizes the shear bond strength of **Transbond** adhesives compared to other products after various periods of water storage.

Adhesive System	Time Point	Mean Shear Bond Strength (MPa) ± SD	Comparison Adhesive(s)	Mean Shear Bond Strength (MPa) ± SD of Competitor(s)
Transbond XT	24 hours	12.71 ± (not specified)	First Step	5.30 ± (not specified)
30 days	(not specified)	First Step	(not specified)	
3 months	(not specified)	First Step	(not specified)	
Transbond Plus SEP	24 hours	10.96 ± (not specified)	First Step	5.30 ± (not specified)
30 days	(not specified)	First Step	(not specified)	
3 months	(not specified)	First Step	(not specified)	
Transbond XT	24 hours	25.5 ± 1.69	Heliosit Orthodontic	10.54 ± 1.86[1]
Transbond XT	48 hours	12.91 ± 2.0	Heliosit, Enlight, Bracepaste	10.93 ± 1.71, 11.77 ± 1.87, 12.87 ± 1.59[2]
Transbond MIP (wet)	24 hours	(not specified)	Assure Plus (wet)	12.63 ± 6.64[3]

Note: "not specified" indicates that the standard deviation was not provided in the source material. Some data points for time-based degradation were not available in the reviewed literature.

## Shear Bond Strength After Thermocycling

Thermocycling simulates the temperature fluctuations that occur in the oral cavity, which can stress the adhesive interface and lead to bond degradation.

Adhesive System	Thermocycling Protocol	Mean Shear Bond Strength (MPa) $\pm$ SD	Comparison Adhesive(s)	Mean Shear Bond Strength (MPa) $\pm$ SD of Competitor(s)
Transbond Plus	10,000 cycles	(not specified)	APC Flash-Free	(not specified)
20,000 cycles	(significantly decreased)	APC Flash-Free	(significantly decreased) <a href="#">[2]</a>	

## Material Degradation: Water Sorption and Solubility

Direct measures of material degradation, such as water sorption and solubility, provide insight into the long-term stability of the adhesive itself. Excessive water sorption can lead to plasticization of the polymer network, reducing its mechanical properties, while high solubility indicates a loss of material over time.

A study comparing the water sorption and solubility of several orthodontic composites over a 30-day period provided the following insights:

Adhesive	Water Sorption ( $\mu\text{g}/\text{mm}^3$ ) after 30 days (Mean $\pm$ SD)	Water Solubility ( $\mu\text{g}/\text{mm}^3$ ) after 30 days (Mean $\pm$ SD)
Transbond XT	(not specified)	(not specified)
Bisco Ortho Bracket Paste	(not specified)	(not specified)
Light Bond	(not specified)	(not specified)
Tetric Evo Flow	Significantly Higher	Significantly Higher <a href="#">[4]</a>

Note: While the study indicated no significant difference in water sorption between **Transbond XT**, Bisco Ortho Bracket Paste, and Light Bond, specific mean and standard deviation values were not provided in the abstract.[\[4\]](#) Tetric Evo Flow, a flowable composite, showed significantly higher water sorption and solubility compared to the traditional orthodontic composites.[\[4\]](#)

## Experimental Protocols

To ensure a thorough understanding of the presented data, the following are detailed methodologies for the key experiments cited.

## Shear Bond Strength (SBS) Testing Protocol

- **Specimen Preparation:** Extracted human or bovine teeth are cleaned and mounted in acrylic resin, leaving the buccal surface exposed. The enamel surface is then prepared according to the manufacturer's instructions for the specific adhesive being tested (e.g., acid-etching for conventional adhesives, or direct application for self-etching primers).
- **Bracket Bonding:** Orthodontic brackets are bonded to the prepared enamel surfaces using the designated adhesive. Excess adhesive is removed, and the adhesive is light-cured according to the manufacturer's recommendations.
- **Artificial Aging:** Bonded specimens undergo an aging protocol, such as:
  - **Water Storage:** Specimens are stored in distilled water at 37°C for a specified period (e.g., 24 hours, 30 days, 3 months, 6 months).
  - **Thermocycling:** Specimens are subjected to a set number of cycles between cold (e.g., 5°C) and hot (e.g., 55°C) water baths with a specific dwell time in each.
- **Debonding:** A universal testing machine is used to apply a shear force to the bracket at a specified crosshead speed (e.g., 1 mm/min) until the bracket debonds. The force at which failure occurs is recorded.
- **SBS Calculation:** The shear bond strength is calculated in megapascals (MPa) by dividing the failure load (in Newtons) by the surface area of the bracket base (in mm<sup>2</sup>).

## Water Sorption and Solubility Testing Protocol (Based on ISO 4049)

- **Specimen Fabrication:** Disc-shaped specimens of the adhesive material are fabricated using a standardized mold.
- **Initial Conditioning:** The specimens are placed in a desiccator until a constant mass (m<sub>1</sub>) is achieved.

- **Water Immersion:** The conditioned specimens are immersed in distilled water at 37°C for a specified period (e.g., 1, 7, or 30 days).
- **Mass Measurement after Immersion:** After the immersion period, the specimens are removed from the water, blotted dry, and weighed to determine the mass after water sorption (m2).
- **Reconditioning:** The specimens are then returned to the desiccator until they reach a constant mass again (m3).
- **Calculation:**
  - Water Sorption (Wsp):  $Wsp = (m2 - m3) / V$
  - Solubility (Wsl):  $Wsl = (m1 - m3) / V$  (where V is the volume of the specimen in mm<sup>3</sup>).

## Visualizing the Experimental Workflow

To further clarify the process of evaluating long-term bond strength, the following diagram illustrates a typical experimental workflow.



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Caption: Experimental workflow for in vitro shear bond strength testing of orthodontic adhesives.

## Conclusion

The in vitro data suggests that **Transbond** adhesives, particularly **Transbond XT**, demonstrate robust shear bond strength that is often comparable or superior to other tested adhesives in short-term evaluations.<sup>[1][2]</sup> However, long-term performance, especially under conditions of

prolonged water exposure and thermal stress, warrants careful consideration. While direct, long-term degradation data is limited, the available information on water sorption and solubility indicates that traditional orthodontic composites like **Transbond XT** may offer greater stability than some flowable composites.[4] For moisture-sensitive clinical situations, products like **Transbond MIP** have shown acceptable performance.[5][6]

Researchers and clinicians should consider the specific clinical application and the available evidence on long-term performance when selecting an orthodontic adhesive. Further long-term in vitro studies focusing on a wider range of degradation metrics are needed to provide a more complete picture of the performance of these materials over the typical duration of orthodontic treatment.

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